

Application Notes and Protocols: Bromination of 2-Hydroxypropanal

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Compound of Interest

Compound Name: *2-Bromo-2-methylpropanal*

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This document provides a detailed laboratory protocol for the bromination of 2-hydroxypropanal, also known as lactaldehyde. The synthesis outlined is based on established methodologies for the preparation of 2-bromopropionaldehyde, a valuable intermediate in various synthetic applications.

Data Summary

The following table summarizes the quantitative data from representative experiments for the bromination of 2-hydroxypropanal. These experiments demonstrate the scalability and efficiency of the described protocol.

Experiment	2-Hydroxypropanal (g)	Methanol (mL)	Bromine (g)	Reaction Time (h)	Crude Product (g)	Yield (%)
1	14.8	150	19.2	3	23.3	85.0
2	26.2	210	26.4	2	36.8	75.6
3	38.6	463	57.9	6	57.9	84.0

Experimental Protocol

This protocol details the synthesis of 2-bromopropionaldehyde from 2-hydroxypropanal.

Materials:

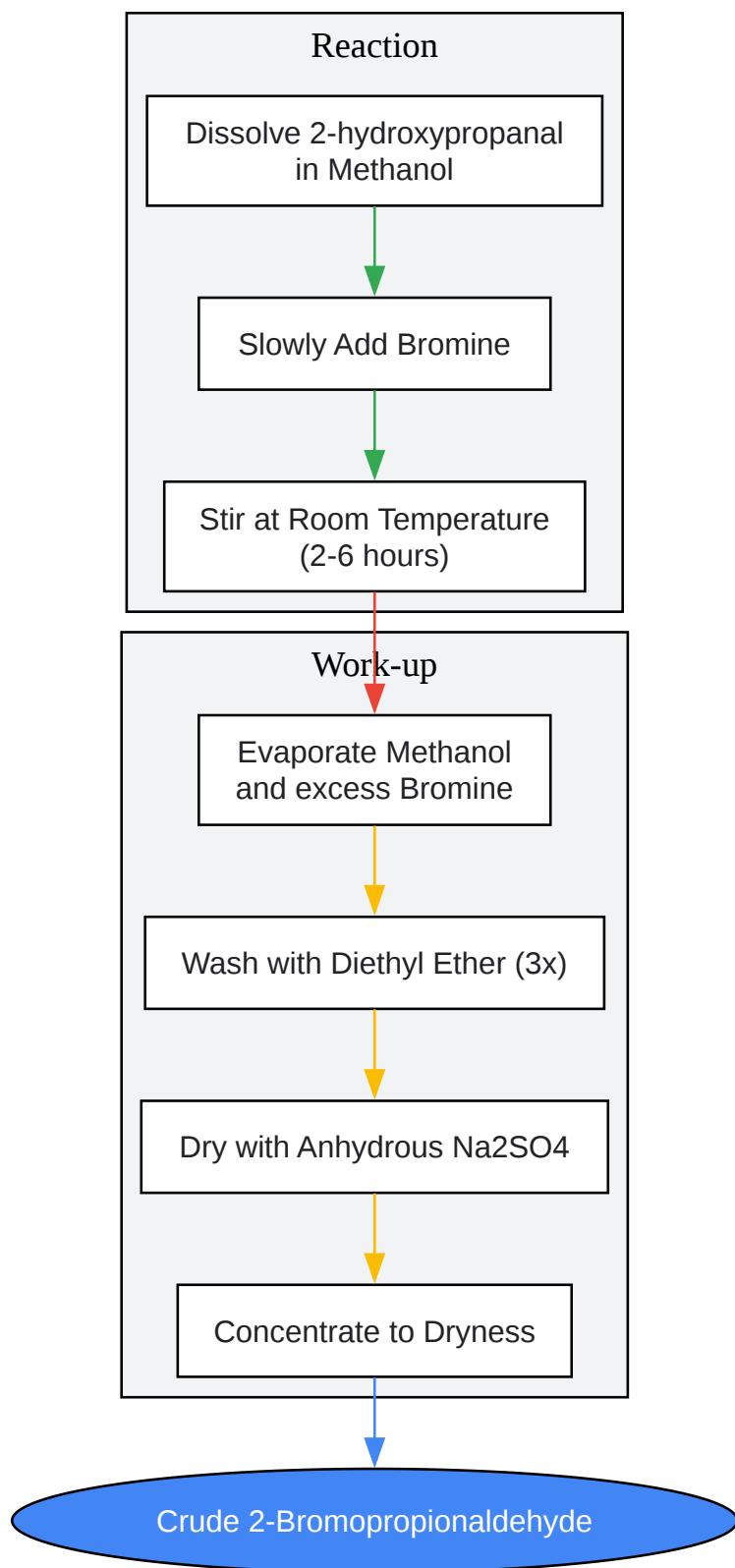
- 2-Hydroxypropanal
- Methanol (CH₃OH)
- Bromine (Br₂)
- Diethyl ether ((C₂H₅)₂O)
- Anhydrous sodium sulfate (Na₂SO₄)
- Three-necked round-bottom flask
- Stirring apparatus
- Dropping funnel
- Apparatus for reduced pressure evaporation

Procedure:

- Reaction Setup: In a three-necked flask of appropriate size, combine 2-hydroxypropanal and methanol. Stir the mixture at room temperature until the 2-hydroxypropanal is fully dissolved. [1]
- Addition of Bromine: Slowly add bromine to the solution using a dropping funnel while maintaining continuous stirring. The addition should be performed at room temperature.[1]
- Reaction: Allow the reaction to stir at room temperature for a period of 2 to 6 hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).[1]
- Solvent Removal: Once the reaction is complete, remove the methanol and any excess bromine by evaporation under reduced pressure.[1]

- Extraction: Wash the resulting residue three times with diethyl ether. Combine the ether layers.[1]
- Drying and Concentration: Dry the combined ether solution over anhydrous sodium sulfate. Filter the solution to remove the drying agent and then concentrate the filtrate until dry to obtain the crude 2-bromopropionaldehyde product.[1] The crude product can often be used in subsequent steps without further purification.[1]

Experimental Workflow

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Caption: Workflow for the bromination of 2-hydroxypropanal.

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References

- 1. CN102432444B - Method for synthesizing 2-bromine-2-methyl propanal - Google Patents [patents.google.com]
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